

Barbituric Acid: A Technical Guide to Synthesis and Properties

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Compound of Interest

Compound Name: Barbituric acid

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Barbituric acid serves as the foundational chemical structure for a broad class of derivatives known as barbiturates, which have significant applications in medicine as central nervous system depressants. Although **barbituric acid** itself does not possess pharmacological activity, its unique chemical properties make it a crucial precursor in the synthesis of various therapeutic agents and other industrial chemicals.^{[1][2][3]} This technical guide provides an in-depth overview of the synthesis, chemical properties, and key applications of **barbituric acid**.

Synthesis of Barbituric Acid

The most common and established method for synthesizing **barbituric acid** is through the condensation reaction of diethyl malonate with urea.^{[4][5]} This reaction is typically carried out in the presence of a strong base, such as sodium ethoxide, which acts as a catalyst.

Key Synthesis Reaction

The overall reaction can be summarized as follows:

Caption: Synthesis of **Barbituric Acid** via Condensation Reaction.

Properties of Barbituric Acid

Barbituric acid is an odorless, white to light cream-colored crystalline powder. ^{[1][3]} Its properties are summarized in the tables below.

Physical Properties of Barbituric Acid

Property	Value	Reference
Molecular Formula	C ₄ H ₄ N ₂ O ₃	[6]
Molecular Weight	128.09 g/mol	[2]
Melting Point	248-252 °C (decomposes)	[2][7]
Water Solubility	142 g/L (at 20 °C)	[7][8]
Appearance	White crystalline powder	[3][8]
Odor	Odorless	[1]

Chemical Properties of Barbituric Acid

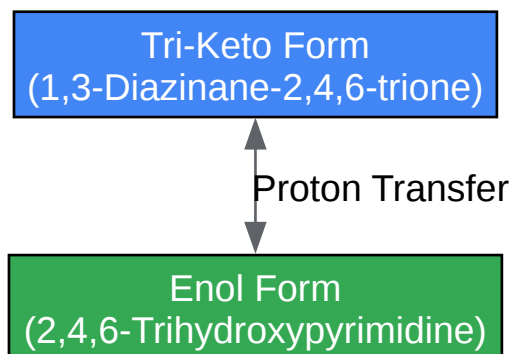
Property	Value	Reference
pKa	4.01 (at 25 °C)	[1][8]
IUPAC Name	1,3-Diazinane-2,4,6-trione	[1]
LogP	-1.47	[2]
Stability	Stable under normal conditions, may decompose upon heating.	[8]

Acidity and Tautomerism

A key chemical feature of **barbituric acid** is its acidity. The alpha-carbon, situated between the two carbonyl groups, has a highly reactive hydrogen atom, making the compound quite acidic for a diketone. [1] This acidity is due to the aromatic stabilization of the resulting carbanion.

Barbituric acid exhibits keto-enol tautomerism. [9] In the gas phase, the tri-keto form is the most stable. [10] However, in the solid state and in aqueous solutions, there is a delicate balance, with the enol form gaining stability with increased solvation by water. [10][11] This tautomerism is crucial for the reactivity of the molecule, particularly in the synthesis of its derivatives. [12]

Keto-Enol Tautomerism Diagram



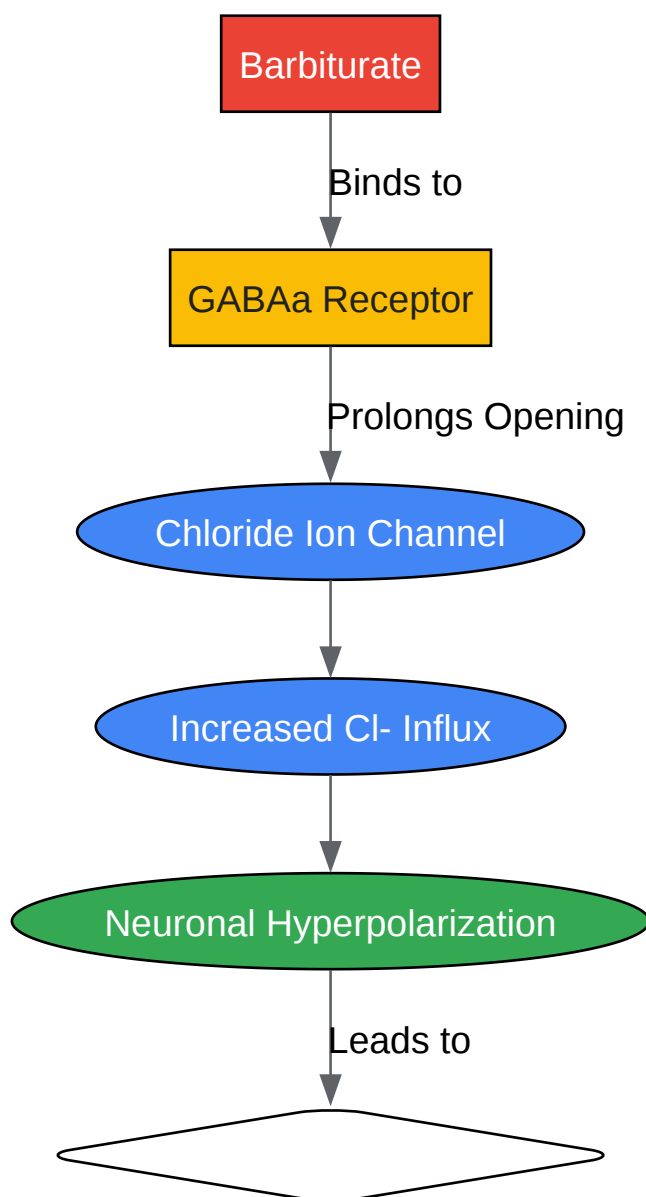
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Caption: Keto-Enol Tautomerism of **Barbituric Acid**.

Mechanism of Action of Barbiturate Derivatives

While **barbituric acid** itself is not pharmacologically active, its 5,5-disubstituted derivatives are potent central nervous system depressants. [7] These derivatives, known as barbiturates, exert their effects primarily by modulating the activity of the gamma-aminobutyric acid type A (GABA_A) receptor, which is an ionotropic receptor and a ligand-gated ion channel. [2] The binding of barbiturates to the GABA_A receptor increases the duration of chloride ion channel opening, leading to an enhanced influx of chloride ions into the neuron. [2] This results in hyperpolarization of the neuronal membrane, making it more difficult for the neuron to fire and thus producing a depressant effect on neuronal transmission. [2]

Signaling Pathway Diagram



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Caption: Mechanism of Action of Barbiturate Derivatives.

Applications

The primary application of **barbituric acid** is as a chemical intermediate in the synthesis of a wide range of compounds.

- **Pharmaceuticals:** It is the parent compound for over 2,500 synthesized barbiturate drugs, with about 50-55 being in clinical use for their sedative, hypnotic, anticonvulsant, and

anesthetic properties. [1]* Vitamin Synthesis: **Barbituric acid** is a key ingredient in the laboratory synthesis of riboflavin (vitamin B2). [1]* Other Chemical Syntheses: It is used in the manufacturing of plastics, textiles, and polymers. [3] Furthermore, its reactive methylene group makes it a valuable reagent in Knoevenagel condensation reactions to produce a variety of derivatives, including dyes and other bioactive molecules.

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